

Technical Guide: Physical State of Dimethyldioctadecylammonium Iodide at Standard Temperature and Pressure (STP)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dimethyldioctadecylammonium Iodide*

Cat. No.: *B1340579*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Dimethyldioctadecylammonium iodide, also known as dimethyldistearylammonium iodide, is a quaternary ammonium salt with the chemical formula $C_{38}H_{80}IN$ ^{[1][2][3]}. This document provides a concise technical overview of the physical state and associated properties of **Dimethyldioctadecylammonium Iodide** under Standard Temperature and Pressure (STP) conditions, defined as 0 °C (273.15 K) and 1 atm.

Physical State at STP

At Standard Temperature and Pressure (STP), **Dimethyldioctadecylammonium Iodide** exists in a solid state. This determination is based on its high melting point, which is significantly above the 0 °C (273.15 K) standard temperature. Commercial sources describe its appearance as a white to light yellow or light red powder or crystal. At a room temperature of 20°C, it is also confirmed to be a solid.

Physicochemical Data

The following table summarizes the key quantitative data for **Dimethyldioctadecylammonium Iodide**.

Property	Value	Source(s)
Physical State at STP	Solid	[3]
Appearance	White to light yellow to light red powder to crystal	
Melting Point	152.0 to 156.0 °C	
Molecular Formula	C38H80IN	[1][2][3]
Molecular Weight	677.97 g/mol	[2]
Purity	>98.0%	[1]

Experimental Protocols

4.1 Determination of Melting Point

The physical state of a substance at a given temperature is fundamentally determined by its melting point. A standard experimental method for determining the melting point of a crystalline solid like **Dimethyldioctadecylammonium Iodide** is the capillary melting point method.

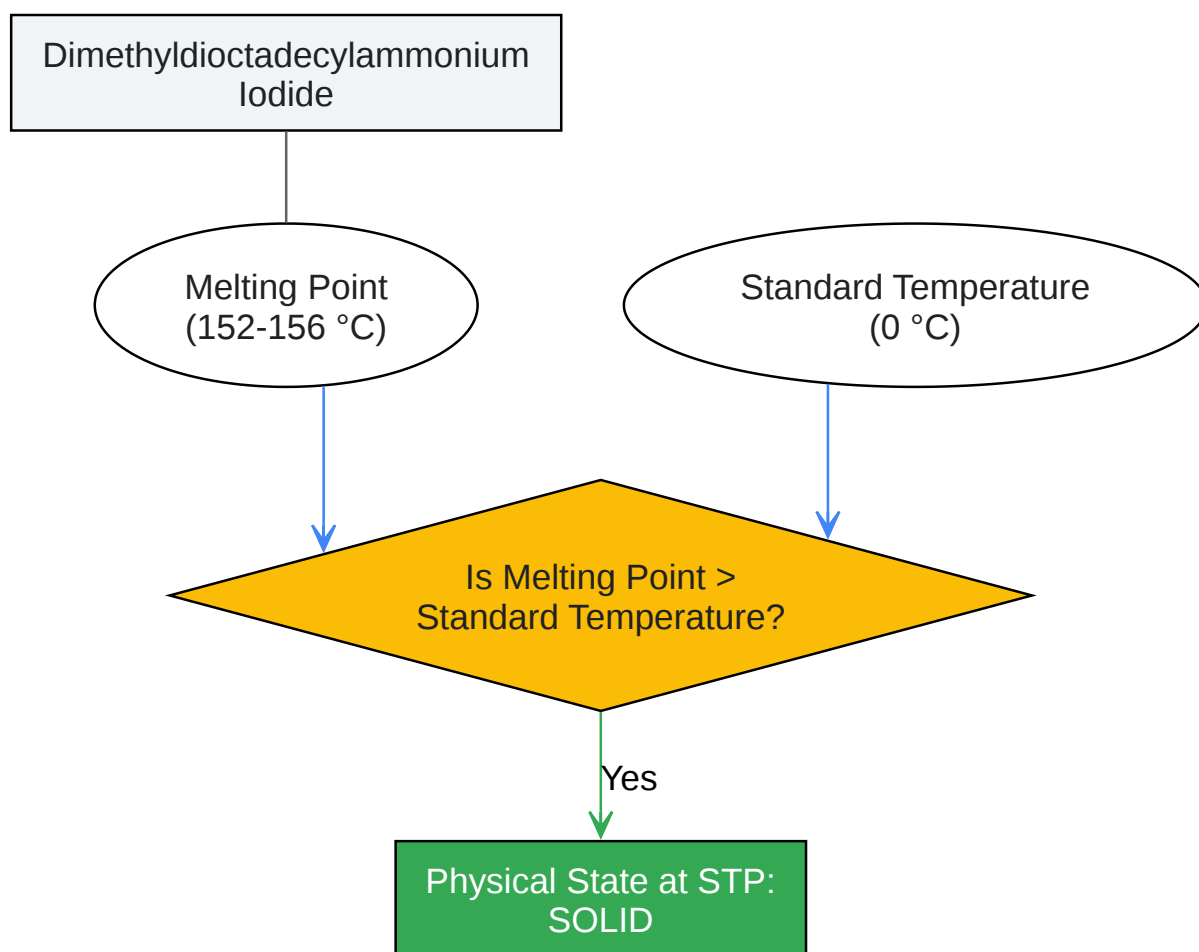
Methodology:

- **Sample Preparation:** A small amount of the dry, powdered **Dimethyldioctadecylammonium Iodide** is packed into a capillary tube (a thin glass tube sealed at one end) to a height of 2-3 mm.
- **Apparatus:** The capillary tube is placed in a melting point apparatus, which contains a heating block or an oil bath and a calibrated thermometer or a digital temperature sensor.
- **Heating:** The sample is heated at a slow, controlled rate (typically 1-2 °C per minute) as it approaches the expected melting point.
- **Observation:** The sample is observed through a magnifying lens. The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample becomes a clear liquid. For **Dimethyldioctadecylammonium Iodide**, this range is reported as 152.0 to 156.0 °C.

- Conclusion: As this melting range is substantially higher than the standard temperature of 0 °C, it confirms the substance is in a solid state at STP.

Logical Relationships

The following diagram illustrates the logical process for determining the physical state of a substance based on its melting point relative to a standard temperature.



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Caption: Logical workflow for determining the physical state at STP.

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